

Technical Guide: Safety, Handling, and Application of Salicylic acid-d6

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Compound of Interest

Compound Name: Salicylic acid-d6

Cat. No.: B8238413

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling procedures, and a key experimental application for **Salicylic acid-d6**. This deuterated analog of salicylic acid is primarily utilized as an internal standard in mass spectrometry-based analytical methods for the accurate quantification of salicylic acid in biological and other matrices.

Safety Data Sheet (SDS) Summary

The following information is a synthesis of safety data from multiple suppliers. Always refer to the specific SDS provided by the manufacturer for the most accurate and complete information.

Hazard Identification

Salicylic acid-d6 is classified with the following hazards:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[1][2]
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[1]
- Serious eye damage/eye irritation (Category 1 & 2A), H318/H319: Causes serious eye damage/irritation.[1][3]
- Reproductive toxicity (Category 2), H361d: Suspected of damaging the unborn child.[3]

- Specific target organ toxicity, single exposure (Category 3), H335: May cause respiratory irritation.[1]
- Acute and Chronic Aquatic Toxicity (Category 1), H400/H410: Very toxic to aquatic life with long-lasting effects.[2]

Signal Word: Danger or Warning[1][3]

Hazard Pictograms:

- GHS07 (Exclamation Mark)
- GHS05 (Corrosion)
- GHS08 (Health Hazard)
- GHS09 (Environment)

First-Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [1][2] Do NOT induce vomiting.[1]
- If on Skin: Wash with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[1]
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. [1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[1][4][5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide.[1]
- Specific Hazards: During a fire, it may decompose and emit toxic fumes, including carbon oxides.[1][4] Dust can form an explosive mixture with air.[5]

- Protective Equipment: Wear a self-contained breathing apparatus and full protective clothing.
[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Avoid all personal contact, including inhalation of dust.[\[6\]](#) Use personal protective equipment (PPE). Ensure adequate ventilation.[\[1\]](#)
- Environmental Precautions: Prevent spillage from entering drains or water courses.[\[1\]](#)[\[6\]](#)
- Methods for Cleaning Up: Use dry clean-up procedures and avoid generating dust.[\[6\]](#) Vacuum or sweep up the material and place it in a suitable container for disposal.[\[6\]](#)

Data Presentation: Physicochemical and Toxicological Properties

The following table summarizes the key quantitative data for **Salicylic acid-d6**.

Property	Value	Source(s)
Molecular Formula	C ₇ D ₆ O ₃	[2][3][7]
Molecular Weight	144.16 g/mol	[3][8][9][10]
CAS Number	285979-87-5	[1][2][9][11][12]
Appearance	Off-white solid	[5]
Melting Point	158-161 °C	[3][5]
Boiling Point	211 °C at 20 mmHg	[3][5]
Flash Point	157 °C (314.6 °F) - closed cup	[3][5]
Density	1.4 ± 0.1 g/cm ³	[7]
Solubility	Soluble in water, DMSO	[5][11]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[7]
LogP	2.06 - 2.3	[7][8]
Isotopic Purity	≥98 atom % D	[3]

Safe Handling, Storage, and Disposal

Safe Handling

- Avoid inhalation, and contact with skin and eyes.[2]
- Use only in a well-ventilated area, preferably with appropriate exhaust ventilation.[1][2]
- Do not eat, drink, or smoke when using this product.[1][2]
- Wash hands thoroughly after handling.[1][2]
- Wear appropriate personal protective equipment (PPE).

Recommended PPE:

- Eye/Face Protection: Safety goggles with side shields.[2]

- Hand Protection: Protective gloves (e.g., nitrile rubber).[2]
- Skin and Body Protection: Impervious clothing, lab coat.[2]
- Respiratory Protection: Use a suitable respirator (e.g., N95 dust mask) if dust is generated.
[3]

Storage

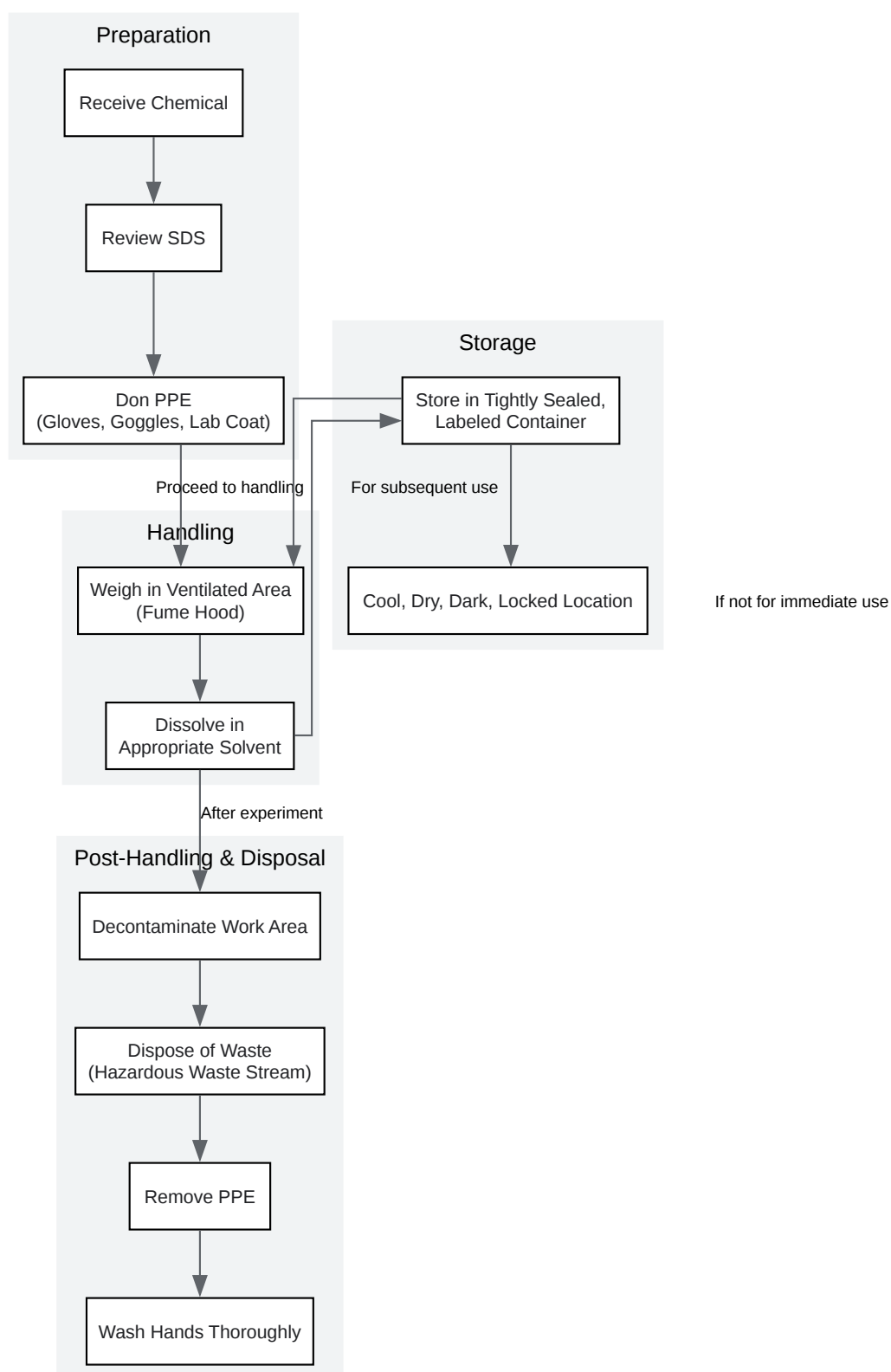
- Keep the container tightly sealed in a cool, dry, and well-ventilated area.[2][6]
- Store locked up.[1][4][5]
- Protect from light and moisture.[10][13][14]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[1][2][13]
- Recommended storage temperatures vary by supplier and form (powder vs. solution):
 - Room temperature for powder.[10][13]
 - -20°C for powder.[2][12]
 - -20°C (for 1 month) or -80°C (for 6 months) for stock solutions.[11][12]

Disposal Considerations

- Dispose of the substance and its container in accordance with all applicable local, state, and federal regulations.[1][2]
- This material and its container may need to be disposed of as hazardous waste.[15]
- Do not allow the product to enter drains or waterways.[6]

Mandatory Visualizations

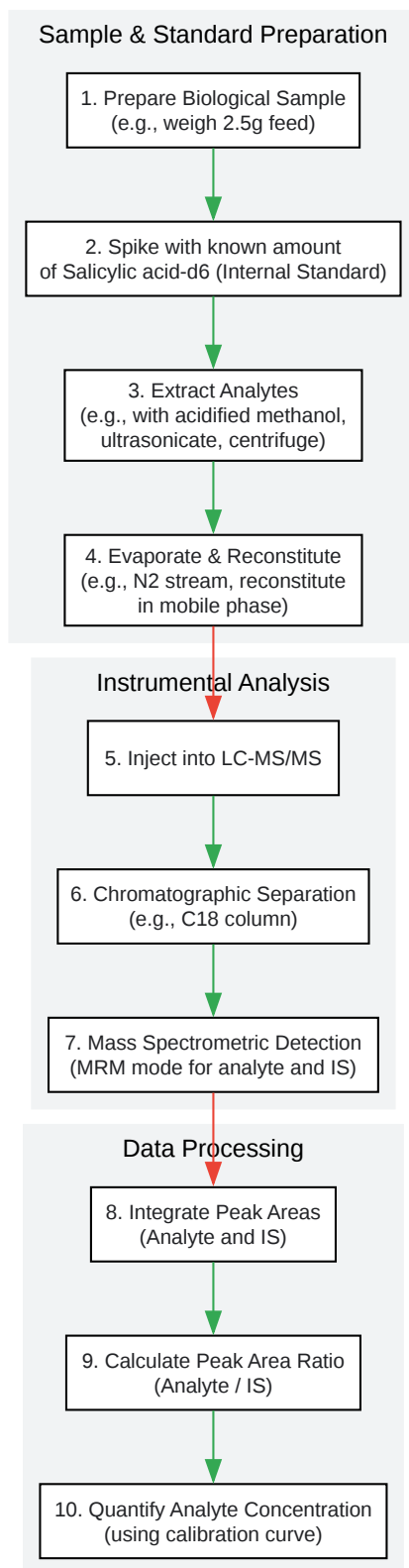
Diagram 1: Safe Handling Workflow for Salicylic acid-d6



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Caption: Workflow for the safe handling of **Salicylic acid-d6** from receipt to disposal.

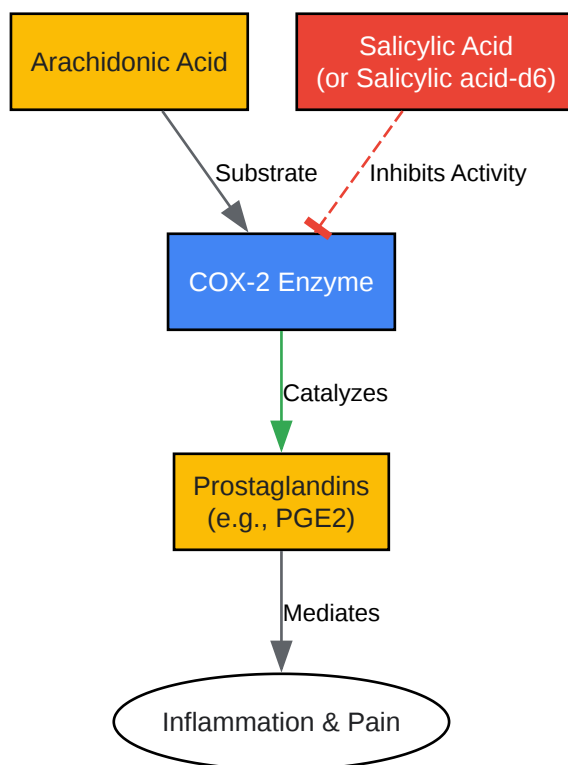
Diagram 2: Experimental Workflow for Quantification using Salicylic acid-d6 as an Internal Standard



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Caption: A typical LC-MS/MS workflow for quantifying salicylic acid using **Salicylic acid-d6**.

Diagram 3: Simplified COX-2 Inhibition Pathway



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Caption: Salicylic acid inhibits the COX-2 enzyme, reducing prostaglandin synthesis.

Experimental Protocols

Salicylic acid-d6 is an ideal internal standard for the quantification of salicylic acid because it is chemically identical to the analyte but has a different mass, allowing it to be distinguished by a mass spectrometer.^[9] This co-eluting standard helps to correct for variations in sample preparation, extraction recovery, and instrument response.^[8]

Representative Protocol: Quantification of Salicylic Acid in Feed by LC-MS/MS

This protocol is adapted from a published method and demonstrates a typical application.^[1]

5.1.1. Reagents and Materials

- **Salicylic acid-d6** (Internal Standard, IS)
- Salicylic acid (Analyte standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Hydrochloric acid
- Formic acid
- Ultrapure water
- Polypropylene centrifuge tubes (50 mL)
- Vortex mixer, ultrasonic bath, centrifuge, shaker mixer
- Nitrogen evaporator
- LC-MS/MS system with an electrospray ionization (ESI) source

5.1.2. Preparation of Standard Solutions

- Stock Solutions (1,000 µg/mL): Prepare individual stock solutions of salicylic acid and **Salicylic acid-d6** by accurately weighing the compounds and dissolving them in acetonitrile.
- Working Solutions: Prepare serial dilutions of the salicylic acid stock solution to create calibration standards at appropriate concentrations (e.g., 0.05, 0.1, 0.25, 0.5, 1.0, and 2.0 mg/kg).^[1]
- Internal Standard Working Solution: Prepare a working solution of **Salicylic acid-d6** (e.g., 0.5 µg/mL) in 50% acetonitrile.^[1]

5.1.3. Sample Preparation

- Weigh 2.5 g of the homogenized feed sample into a 50 mL polypropylene centrifuge tube.^[1]

- Add a known amount of the **Salicylic acid-d6** internal standard working solution.
- Add 25 mL of 0.1% hydrochloric acid in methanol and vortex the sample.[\[1\]](#)
- Place the tube in an ultrasonic bath for 15 minutes.[\[1\]](#)
- Shake the sample on a shaker mixer for 30 minutes at 200 rpm.[\[1\]](#)
- Centrifuge the sample at 4,500 x g for 15 minutes at 20°C.[\[1\]](#)
- Transfer 500 µL of the supernatant to a glass tube and evaporate to dryness under a gentle stream of nitrogen at 45°C.[\[1\]](#)
- Reconstitute the dry residue with 500 µL of 50% acetonitrile, vortex, and centrifuge at 14,500 rpm for 15 minutes.[\[1\]](#)
- Transfer the final supernatant to an HPLC vial for analysis.[\[1\]](#)

5.1.4. LC-MS/MS Instrumental Analysis

- LC Column: C18 reversed-phase column.
- Mobile Phase A: 0.1% formic acid in water.[\[1\]](#)
- Mobile Phase B: Acetonitrile.[\[1\]](#)
- Flow Rate: 0.3 mL/min.
- Injection Volume: 10-20 µL.
- Gradient Elution: A typical gradient would start with a high percentage of mobile phase A, ramping up the percentage of mobile phase B to elute the analytes.
- MS Detection: Electrospray ionization in negative mode (ESI-).
- Monitoring Mode: Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM).
 - Salicylic Acid Transition: m/z 137 → 93.[\[1\]](#)[\[12\]](#)

- **Salicylic acid-d6** Transition: m/z 141 $\rightarrow$ 97 (Note: The exact transition will depend on the deuteration pattern, d6 would be m/z 143 $\rightarrow$ 99. The principle remains the same).

5.1.5. Data Analysis

- Generate a calibration curve by plotting the peak area ratio (Salicylic acid / **Salicylic acid-d6**) against the concentration of the calibration standards.
- Calculate the peak area ratio for the unknown samples.
- Determine the concentration of salicylic acid in the samples by interpolating their peak area ratios from the calibration curve.

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